

# A Comprehensive Technical Guide to 2-(Hydroxymethyl)-3-methylphenol: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2-(Hydroxymethyl)-3-methylphenol

CAS No.: 29922-52-9

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**Abstract:** This technical guide provides an in-depth analysis of **2-(hydroxymethyl)-3-methylphenol**, a substituted phenolic compound with significant potential as a versatile intermediate in pharmaceutical and materials science. The document elucidates its core physicochemical properties, details a robust and validated synthetic protocol, and explores its applications, particularly within the context of drug discovery and development. By synthesizing technical data with practical, field-proven insights, this guide serves as an essential resource for researchers, chemists, and professionals in drug development, offering both foundational knowledge and actionable methodologies for leveraging this compound in advanced scientific applications.

## Introduction and Strategic Importance

**2-(Hydroxymethyl)-3-methylphenol**, also known as 3-methylsalicyl alcohol, is an aromatic organic compound belonging to the cresol family. As a derivative of 3-methylphenol (m-cresol), it possesses three key functional groups that define its chemical reactivity and potential applications: a phenolic hydroxyl group, a primary alcohol (hydroxymethyl) group, and a methyl

group. The strategic placement of these groups on the benzene ring—particularly the ortho position of the hydroxymethyl group to the phenol—creates a molecule with distinct properties suitable for complex organic synthesis.

The phenolic hydroxyl provides acidity and a site for nucleophilic attack, while the hydroxymethyl group offers a locus for esterification, etherification, or oxidation. The methyl group, often referred to as a "magic methyl" in medicinal chemistry, can significantly influence a molecule's pharmacokinetic profile by enhancing metabolic stability or improving binding affinity to biological targets.[1] This unique combination makes **2-(hydroxymethyl)-3-methylphenol** a valuable building block for creating more complex molecular architectures, from pharmaceutical agents to specialized polymers.

## Physicochemical Properties

The fundamental properties of **2-(hydroxymethyl)-3-methylphenol** are critical for its handling, reaction design, and application. While experimental data for this specific isomer can be limited compared to more common phenols, its properties can be reliably predicted and are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	PubChem[2]
Molecular Weight	138.16 g/mol	PubChem[2]
IUPAC Name	2-(Hydroxymethyl)-3-methylphenol	---
CAS Number	61702-63-2	---
Appearance	Expected to be an off-white to pale yellow crystalline solid	Inferred from related compounds[3]
Boiling Point	295.2 ± 25.0 °C at 760 mmHg	ChemSrc (for isomer)
Density	1.2 ± 0.1 g/cm <sup>3</sup>	ChemSrc (for isomer)
Solubility	Soluble in polar organic solvents (e.g., ethanol, methanol, acetone); sparingly soluble in water	Inferred from related compounds[3]

## Synthesis and Purification: A Validated Approach

The most direct and industrially scalable method for producing **2-(hydroxymethyl)-3-methylphenol** is through the electrophilic substitution of m-cresol with formaldehyde, a process known as hydroxymethylation.[4] This reaction is typically performed under basic conditions, where the phenoxide ion acts as a potent nucleophile.

## Causality in Experimental Design

The primary challenge in this synthesis is controlling regioselectivity. The phenoxide ion activates the ortho and para positions for electrophilic attack. In m-cresol, the C2, C4, and C6 positions are activated. The formation of the desired 2-substituted product must compete with substitution at the C4 and C6 positions and with polysubstitution, which can lead to the formation of bis- and tris-(hydroxymethyl)phenols.[4]

Key Experimental Choices:

- **Base Catalyst** (e.g., NaOH, KOH): A strong base is required to deprotonate the phenol, forming the highly reactive phenoxide ion. The amount of base is critical; an excess can promote side reactions.[5]
- **Reaction Temperature**: The reaction is typically initiated at a low temperature (0–10 °C) to control the initial exothermic reaction and improve selectivity.[4][5] Gentle heating may be applied later to drive the reaction to completion.
- **Stoichiometry**: Using a slight excess of m-cresol relative to formaldehyde can help minimize the formation of di- and tri-substituted products.

## Detailed Experimental Protocol

Objective: To synthesize **2-(hydroxymethyl)-3-methylphenol** via base-catalyzed hydroxymethylation of m-cresol.

Materials:

- m-Cresol (3-methylphenol)
- Formaldehyde (37% aqueous solution)
- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl), concentrated
- Deionized Water
- Ethyl Acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)

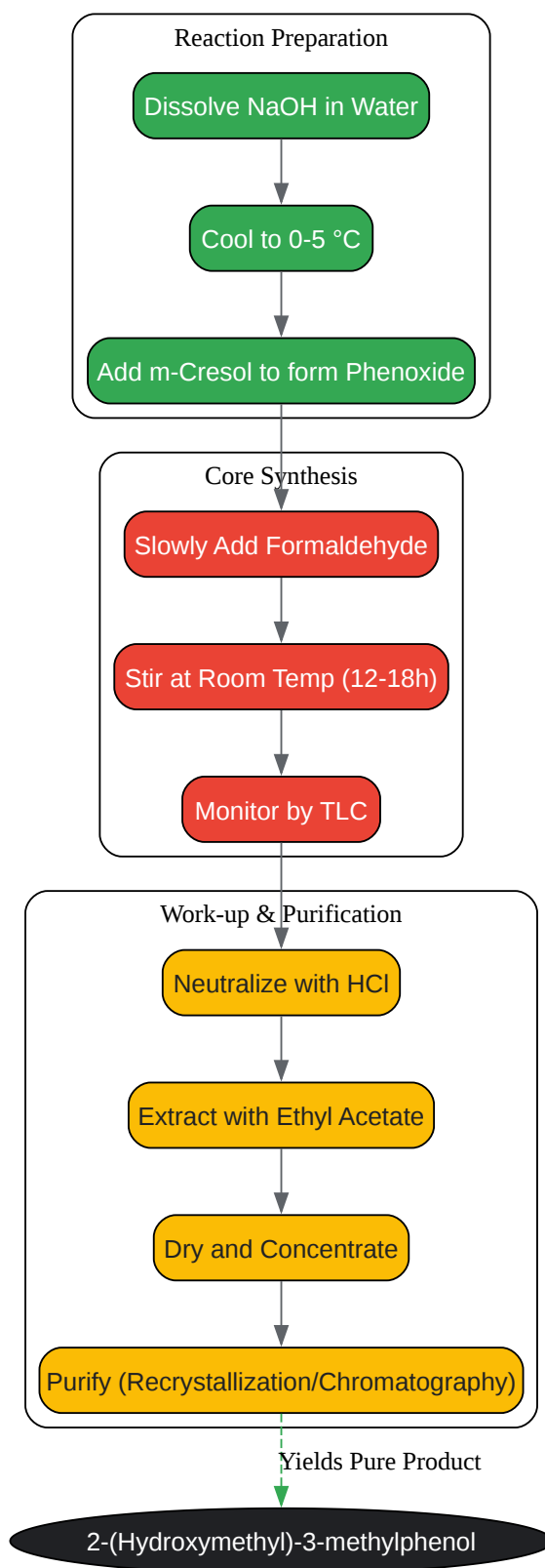
Procedure:

- **Reaction Setup**: In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, dissolve sodium hydroxide (1.0 molar equivalent) in

deionized water. Cool the solution to 0–5 °C in an ice bath.

- **Phenoxide Formation:** Slowly add m-cresol (1.0 molar equivalent) to the cold NaOH solution while stirring. Maintain the temperature below 10 °C. Allow the mixture to stir for 20 minutes to ensure complete formation of the sodium phenoxide salt.
- **Hydroxymethylation:** Add formaldehyde solution (0.9 molar equivalents) dropwise via the dropping funnel over 1 hour. The key to selectivity is slow addition at a controlled temperature (keep below 10 °C).
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12–18 hours.
- **Monitoring (Self-Validation):** Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a suitable mobile phase (e.g., 30% ethyl acetate in hexanes). The product spot should be more polar than the starting m-cresol.
- **Work-up and Neutralization:** Once the reaction is complete, cool the mixture again in an ice bath. Slowly neutralize the solution to a pH of ~6-7 by adding concentrated HCl dropwise. This step protonates the product, causing it to precipitate or separate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes).
- **Washing:** Wash the combined organic layers with water and then with brine to remove residual salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system (e.g., toluene or an ethyl acetate/hexanes mixture) or by column chromatography on silica gel.

## Synthesis Workflow Diagram



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Caption: Base-catalyzed synthesis of **2-(hydroxymethyl)-3-methylphenol**.

## Applications in Research and Drug Development

The structural features of **2-(hydroxymethyl)-3-methylphenol** make it a highly valuable scaffold for creating diverse and complex molecules.

### Asymmetric Functionalization in Synthesis

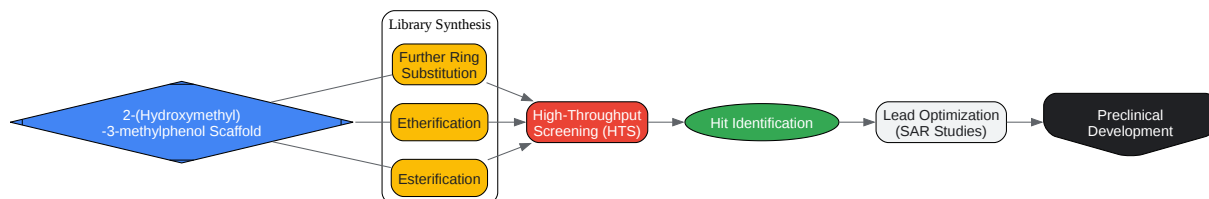
A key advantage of this molecule is the differential reactivity of its two hydroxyl groups. The phenolic hydroxyl is acidic and a poor leaving group, while the primary alcohol (hydroxymethyl) is neutral and can be easily converted into a good leaving group (e.g., a tosylate or mesylate). This allows for selective chemical modifications at one site while leaving the other intact, a crucial strategy in multi-step organic synthesis.

### A Scaffold in Medicinal Chemistry

Phenolic compounds are ubiquitous in natural products and synthetic drugs due to their ability to form hydrogen bonds and participate in protein-ligand interactions.<sup>[6]</sup> The **2-(hydroxymethyl)-3-methylphenol** scaffold can be utilized in several ways:

- **Antioxidant Derivatives:** The phenol group is a known antioxidant moiety. Derivatives can be synthesized to enhance this property or to target specific cellular compartments.<sup>[6]</sup>
- **Building Block for Bioactive Molecules:** It can serve as the starting point for synthesizing larger molecules with potential therapeutic effects, such as anti-inflammatory or antimicrobial agents.<sup>[3][6]</sup>
- **Probing Structure-Activity Relationships (SAR):** The methyl group's position can be compared with other isomers to study how subtle structural changes impact biological activity, providing insight into the "magic methyl" effect.<sup>[1]</sup>

## Drug Discovery Workflow



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Caption: A hypothetical drug discovery workflow using the target scaffold.

## Safety, Handling, and Storage

As a phenolic compound, **2-(hydroxymethyl)-3-methylphenol** requires careful handling. Although a specific safety data sheet (SDS) is not widely available, data from closely related compounds like cresols and other hydroxymethylphenols provide a reliable basis for safety protocols.[7]

Potential Hazards:

- Skin Irritation: Causes skin irritation upon contact.
- Eye Damage: Risk of serious eye irritation or damage.[8]
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.
- Toxicity: May be harmful if swallowed or in contact with skin.[7][9]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[7]

- Ventilation: Handle the compound in a well-ventilated area, preferably inside a chemical fume hood, to avoid inhalation of dust or vapors.
- Emergency Procedures:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water.[7]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7]
  - Ingestion: Rinse mouth and seek immediate medical attention. Do not induce vomiting.[9]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

## Conclusion

**2-(Hydroxymethyl)-3-methylphenol** stands out as a chemical intermediate of considerable strategic value. Its trifunctional nature—combining a reactive phenol, a versatile primary alcohol, and a sterically and electronically influential methyl group—provides a rich platform for synthetic innovation. The methodologies for its synthesis are well-established and scalable, while its potential applications, particularly in the rational design of new pharmaceutical agents, are significant. For researchers and drug development professionals, a thorough understanding of this compound's properties, synthesis, and handling is the first step toward unlocking its full potential in creating novel and impactful chemical entities.

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